

Application Notes: Preparation of LP-935509 Stock Solutions in DMSO

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Compound of Interest

Compound Name: LP-935509

Cat. No.: B608648

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **LP-935509** is a potent, selective, and brain-penetrant small molecule inhibitor of Adaptor-Associated Kinase 1 (AAK1) with an IC₅₀ of 3.3 nM.^{[1][2][3][4][5]} It also demonstrates potent inhibition of BIKE (IC₅₀ = 14 nM) and moderate inhibition of GAK (IC₅₀ = 320 nM).^{[1][5][6]} Given its role in regulating the AP2 complex, a key component of clathrin-mediated endocytosis, **LP-935509** is a valuable tool for research in neuropathic pain and other neurological disorders.^{[3][7]}

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **LP-935509** due to its high solubilizing capacity for organic molecules.^{[2][3][6]} These application notes provide a detailed protocol for the preparation, storage, and handling of **LP-935509** stock solutions using DMSO.

I. Chemical and Physical Properties

A summary of the essential properties of **LP-935509** is provided below. This data is crucial for accurate calculations and proper handling.

Property	Value	References
Molecular Formula	C ₂₀ H ₂₄ N ₆ O ₃	[2][3][8]
Molecular Weight	396.44 g/mol	[2][4][6]
CAS Number	1454555-29-3	[1][3]
Appearance	Solid powder	[9]
Solubility in DMSO	≥ 175 mg/mL (≥ 441 mM)	[1][6]
Purity	>98%	[3]

II. Safety and Handling Precautions

Before handling **LP-935509**, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.[1][4]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder. Avoid contact with skin and eyes.
- DMSO: Use anhydrous or high-purity DMSO to prevent compound degradation. DMSO is readily absorbed through the skin, so extra caution should be taken to avoid skin contact.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LP-935509** in DMSO.

Materials and Equipment:

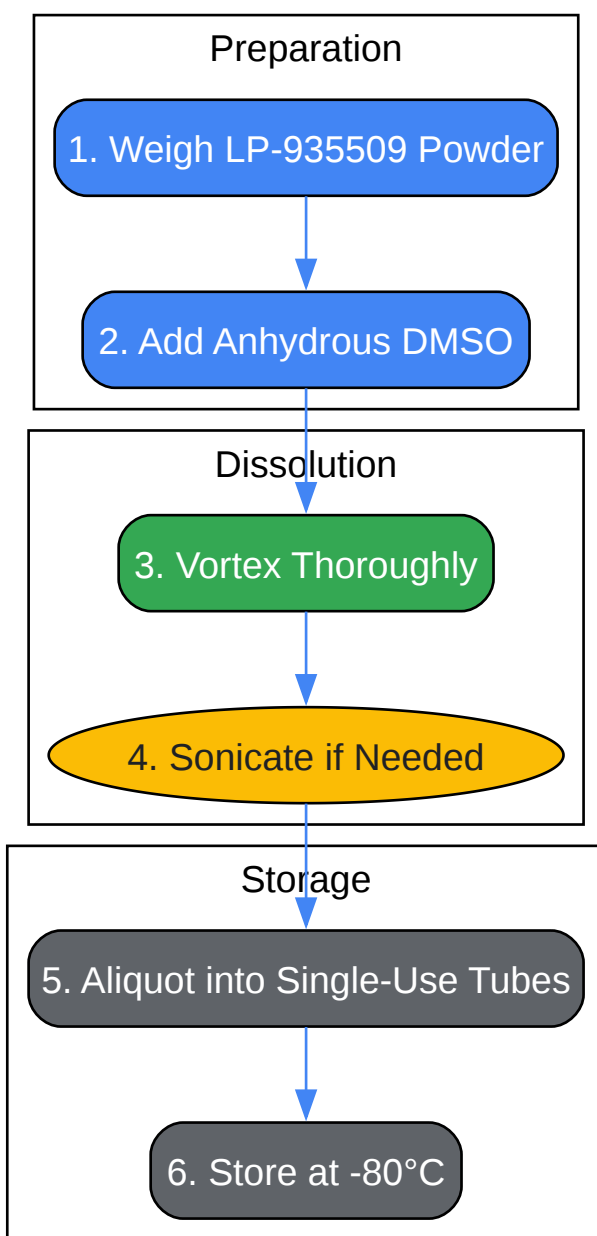
- **LP-935509** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance

- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][6]

Procedure:

- Equilibration: Allow the vial containing **LP-935509** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh the desired amount of **LP-935509** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.96 mg of **LP-935509**.
 - Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 396.44 \text{ g/mol} / 1000 = 3.96 \text{ mg}$
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **LP-935509** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visual inspection should show a clear solution with no visible particulates.
- Sonication (Optional): If the compound does not dissolve completely with vortexing, place the tube in an ultrasonic bath for 5-10 minutes.[6][10] Gentle warming to 37°C can also aid in dissolution.[6]
- Storage:

- Aliquot the stock solution into smaller, single-use volumes in tightly sealed microcentrifuge tubes or vials to avoid repeated freeze-thaw cycles.[10][11]
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to several months).[1][6][9]



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Figure 1: Workflow for **LP-935509** stock solution preparation.

Protocol 2: Preparation of Working Solutions

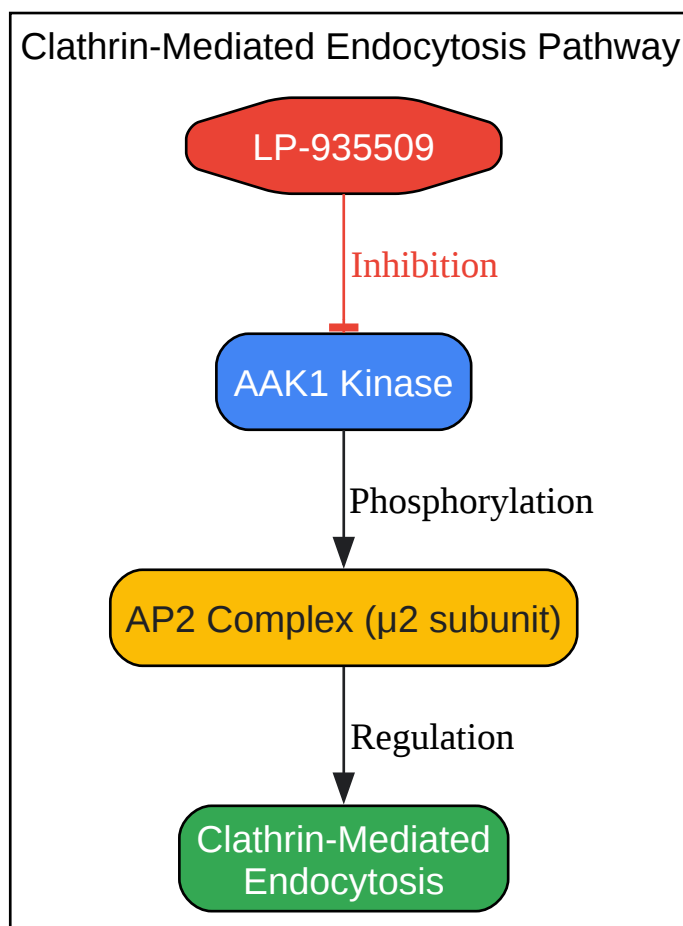
For most cell-based experiments, the high-concentration DMSO stock must be diluted to a final working concentration in an aqueous buffer or cell culture medium.

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation, it is best to first make an intermediate dilution of the stock solution in DMSO before the final dilution into the aqueous medium.
- Final Dilution: Slowly add the required volume of the stock solution (or intermediate dilution) to the pre-warmed cell culture medium or buffer while gently vortexing or swirling. Pipetting up and down can also help ensure even mixing.[\[10\]](#)
 - Important: The final concentration of DMSO in the experimental medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[11\]](#) Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway Context

LP-935509 exerts its effect by inhibiting AAK1. AAK1 phosphorylates the $\mu 2$ subunit of the AP2 complex, a critical step in the regulation of clathrin-mediated endocytosis. By inhibiting AAK1, **LP-935509** disrupts this process.



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Figure 2: Mechanism of action for **LP-935509**.

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